

Application Notes and Protocols: 2-Ethylhexyl Propionate in Cosmetic Formulations

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Compound of Interest

Compound Name: 2-Ethylhexyl propionate

Cat. No.: B107753

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Introduction

2-Ethylhexyl propionate (CAS No. 6293-37-4) is an ester of 2-ethylhexanol and propionic acid, utilized in cosmetic formulations as an emollient and skin conditioning agent.^{[1][2]} Its chemical structure imparts a unique sensory profile and functional properties that are valuable in a variety of skincare and color cosmetic products. This document provides detailed application notes, experimental protocols for performance evaluation, and safety considerations for the use of **2-Ethylhexyl propionate** in cosmetic formulations.

INCI Name: ETHYLHEXYL PROPIONATE

Functions in Cosmetic Formulations:

- **Emollient:** As an emollient, **2-Ethylhexyl propionate** helps to soften and smooth the skin by forming a protective barrier on the skin's surface, which helps to reduce moisture loss.
- **Skin Conditioning Agent:** It improves the overall feel and appearance of the skin.
- **Solvent:** It can act as a solvent for other ingredients within a formulation.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethylhexyl propionate** is provided in the table below. These properties influence its behavior in formulations and its sensory characteristics.

Property	Value	Reference
Molecular Formula	C11H22O2	[2]
Molecular Weight	186.29 g/mol	[2]
Appearance	Colorless to pale yellow clear liquid (est.)	[3]
Odor	Fruity, winey, pear, grape	[3][4]
Boiling Point	214.2 °C at 760 mmHg	[5]
Flash Point	82.9 °C	[5]
Solubility	Soluble in alcohol; Insoluble in water (12.56 mg/L @ 25 °C est.)	[3]
logP (o/w)	3.7 - 4.196 (est.)	[3]

Application in Cosmetic Formulations

2-Ethylhexyl propionate is a versatile emollient suitable for a wide range of cosmetic products. Its non-greasy feel and good spreadability make it an excellent choice for formulations where a light and elegant skin feel is desired.

Recommended Use Levels: 2-10%

Suitable Applications:

- Skincare: Facial moisturizers, body lotions, creams, serums, and sunscreens.
- Color Cosmetics: Foundations, concealers, and lipsticks.
- Hair Care: Conditioners and styling products (to a lesser extent).

Formulation Guidelines

When incorporating **2-Ethylhexyl propionate** into an emulsion, it should be added to the oil phase. The oil phase is then heated to 70-75°C, and the water phase is heated to a similar temperature. The two phases are then combined with homogenization to form a stable emulsion. The formulation is then cooled with gentle stirring, and heat-sensitive ingredients are added below 40°C.

Experimental Protocols for Performance Evaluation

While specific performance data for **2-Ethylhexyl propionate** is not widely published, its efficacy as an emollient can be evaluated using standardized protocols. The following are detailed methodologies for key experiments.

Sensory Panel Evaluation

Objective: To characterize the sensory profile of **2-Ethylhexyl propionate** in a base formulation compared to other common emollients.

Methodology:

- **Panelist Selection:** A panel of 10-15 trained sensory assessors is selected.
- **Sample Preparation:** Prepare simple oil-in-water (O/W) emulsions containing 5% of the test emollient (**2-Ethylhexyl propionate**) and control emollients (e.g., Isopropyl Myristate, Cyclomethicone).
- **Application:** A standardized amount (e.g., 0.1 mL) of each formulation is applied to a designated area on the panelists' forearms.
- **Evaluation:** Panelists evaluate a set of predefined sensory attributes at different time points (e.g., during application, after 1 minute, after 10 minutes).
- **Attributes for Evaluation:**
 - **Spreadability:** Ease of spreading on the skin.
 - **Absorbency:** Speed of disappearance from the skin surface.

- Greasiness/Oiliness: Perception of oily residue.
- Tackiness/Stickiness: Stickiness felt on the skin after application.
- Softness: Sensation of skin softness after product absorption.
- Gloss: Visual shininess on the skin.
- Data Collection: Panelists rate the intensity of each attribute on a linear scale (e.g., 0 to 100).
- Data Analysis: The data is statistically analyzed to determine the sensory profile of each emollient.

Expected Quantitative Data Summary:

Sensory Attribute	2-Ethylhexyl Propionate (5%)	Control Emollient A (5%)	Control Emollient B (5%)
Spreadability	(e.g., 85 ± 5)	(e.g., 90 ± 4)	(e.g., 75 ± 6)
Absorbency	(e.g., 70 ± 7)	(e.g., 60 ± 8)	(e.g., 80 ± 5)
Greasiness	(e.g., 25 ± 4)	(e.g., 40 ± 6)	(e.g., 15 ± 3)
Tackiness	(e.g., 10 ± 3)	(e.g., 15 ± 4)	(e.g., 5 ± 2)
Softness	(e.g., 75 ± 6)	(e.g., 70 ± 5)	(e.g., 80 ± 4)
Gloss	(e.g., 30 ± 5)	(e.g., 45 ± 7)	(e.g., 20 ± 4)

Data are presented as mean ± standard deviation and are hypothetical examples.

Spreadability Measurement

Objective: To quantitatively measure the spreading properties of **2-Ethylhexyl propionate**.

Methodology (Parallel Plate Method):

- Sample Preparation: Place a defined volume (e.g., 1 mL) of **2-Ethylhexyl propionate** onto the center of a glass plate.

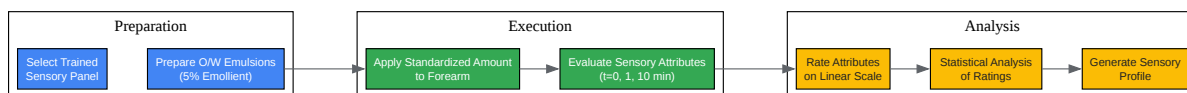
- Procedure: Carefully place a second glass plate of a known weight on top of the sample.
- Measurement: After a set time (e.g., 1 minute), measure the diameter of the circle formed by the spread sample.
- Calculation: The spreadability is calculated as the area of the circle. The experiment can be repeated with increasing weights on the top plate to assess the effect of pressure on spreadability.

Expected Quantitative Data Summary:

Emollient	Spreading Diameter (mm) after 1 min (20g weight)	Spreading Area (mm ²)
2-Ethylhexyl Propionate	(e.g., 35 ± 2)	(e.g., 962)
Control Emollient A	(e.g., 40 ± 3)	(e.g., 1257)
Control Emollient B	(e.g., 30 ± 2)	(e.g., 707)

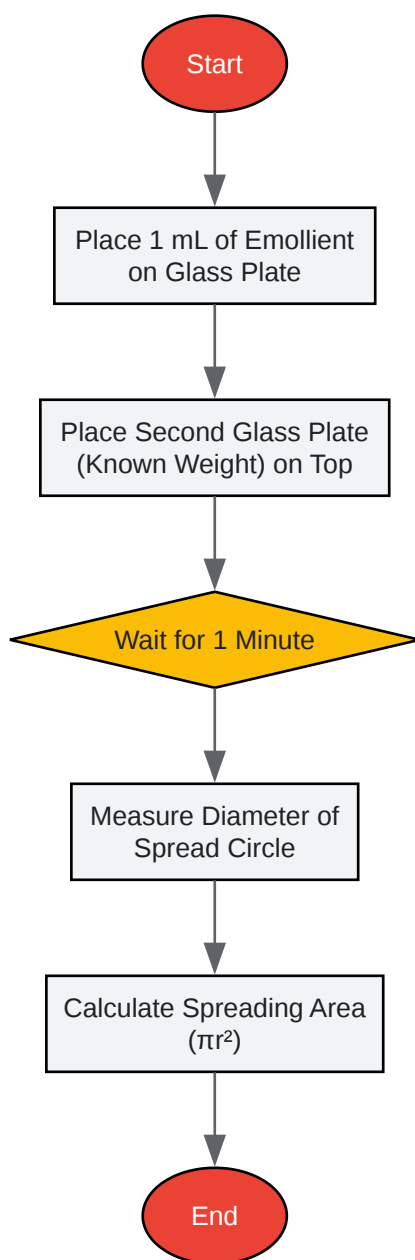
Data are presented as mean ± standard deviation and are hypothetical examples.

Visualizations



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Caption: Workflow for Sensory Panel Evaluation of Emollients.



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Caption: Protocol for Spreadability Measurement using the Parallel Plate Method.

Safety and Toxicology Summary

Based on available data for **2-Ethylhexyl propionate** and related 2-ethylhexyl esters, the following toxicological profile can be summarized.

Endpoint	Result	Reference
Acute Oral Toxicity	Harmful if swallowed (ATE US (oral): 500 mg/kg body weight)	[6]
Skin Irritation	Causes skin irritation	[6]
Eye Irritation	Causes eye irritation	[6]
Skin Sensitization	Not classified as a skin sensitizer	[6]
Reproductive/Developmental Toxicity	Not classified for reproductive toxicity. However, a hydrolysis product, 2-ethylhexanol, is classified as a reproductive toxin category 3.	

Handling Precautions:

- Ensure good ventilation of the work station.[6]
- Wear personal protective equipment, including gloves, eye protection, and suitable protective clothing.[6]
- Avoid release to the environment.[6]

Disclaimer: The information provided in these application notes is for guidance only. It is the responsibility of the formulator to ensure the safety and efficacy of the final product. All formulations should undergo rigorous stability, safety, and performance testing.

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